

Characterization of 3-Amino-L-alanine ethyl ester 2HCl: A Comparative NMR Guide

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Compound of Interest

Compound Name: 3-Amino-L-alanine ethyl ester
2HCl

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Introduction and Strategic Context

3-Amino-L-alanine ethyl ester dihydrochloride (also known as ethyl 2,3-diaminopropanoate dihydrochloride, or L-Dap(OEt)-OH·2HCl) is a highly versatile non-proteinogenic amino acid building block. It is extensively utilized in the synthesis of peptidomimetics, biologically active heterocycles^[1], and radiopharmaceutical chelators, such as Technetium-99m complexes for SPECT brain perfusion imaging^[2].

When developing synthetic pipelines, selecting the correct derivative of 2,3-diaminopropanoic acid is critical. The choice directly impacts solubility, reactivity, and the ease of downstream analytical characterization. This guide objectively compares L-Dap(OEt)-OH·2HCl against its common alternatives and provides a definitive, self-validating methodology for its structural confirmation via

H and

C Nuclear Magnetic Resonance (NMR) spectroscopy^[3].

Product Comparison: Selecting the Optimal Derivative

To understand the analytical advantages of the ethyl ester dihydrochloride salt, we must compare it against the free acid and N-protected variants. The causality behind choosing L-Dap(OEt)-OH·2HCl lies in its locked C-terminus and fully protonated amines, which eliminate the unpredictable zwitterionic speciation that plagues the free acid form.

Table 1: Comparative Properties of L-Dap Derivatives

Property / Feature	3-Amino-L-alanine (Free Acid)	N-Boc-L-Dap-OH (Protected)	L-Dap(OEt)-OH·2HCl (Ethyl Ester Salt)
Solubility	Poor in organics; soluble in water but pH-dependent.	High in organic solvents (DCM, DMF, DMSO).	Excellent in water (D O) and polar protic solvents.
NMR Spectral Clarity	Poor. Resonances shift drastically with concentration/pH due to zwitterion effects.	Moderate. Bulky tert-butyl groups (Boc) can obscure aliphatic regions.	Excellent. Fixed protonation states yield sharp, highly reproducible peaks.
Synthetic Utility	Limited direct use without prior protection steps.	Ready for standard SPPS (Solid Phase Peptide Synthesis).	Ideal for selective N-alkylation or heterocycle formation.
Storage Stability	High.	Moderate (Boc is acid-sensitive).	High. The dihydrochloride salt prevents spontaneous lactamization.

In-Depth NMR Characterization

The structural confirmation of L-Dap(OEt)-OH·2HCl relies heavily on high-resolution NMR. Because the molecule is a dihydrochloride salt, it is highly soluble in Deuterium Oxide (D O).

Mechanistic Insight (Causality): In D

O, both the

-amine and

-amine are fully protonated (

). These positively charged groups exert a strong electron-withdrawing (deshielding) effect on the adjacent carbon-bound protons. Furthermore, the chiral center at the

-carbon renders the two protons on the

-carbon diastereotopic. They exist in different magnetic environments, meaning they will couple not only to the

-proton but also to each other (geminal coupling), often appearing as a complex multiplet or two distinct doublets of doublets rather than a simple doublet.

Table 2: ¹H NMR Spectral Data (D₂O, 400 MHz)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment
1.25	Triplet (t)	3H	~7.1	Ethyl
3.50 - 3.70	Multiplet (m)	2H	-	- (Diastereotopic)
4.30	Quartet (q)	2H	~7.1	Ethyl
4.50	Doublet of doublets (dd)	1H	~7.5, 5.0	-

(Note: Exchangeable

protons will not be visible in D

O due to rapid deuterium exchange. The residual HDO solvent peak will appear at ~4.79 ppm).

Table 3: C NMR Spectral Data (D₂O, 100 MHz)

Chemical Shift (, ppm)	Carbon Type	Assignment
13.5	Primary ()	Ethyl
39.0	Secondary ()	-
52.0	Tertiary ()	-
64.0	Secondary ()	Ethyl
168.0	Quaternary ()	Ester Carbonyl

Experimental Protocol: A Self-Validating System

To ensure absolute trustworthiness and reproducibility, the following protocol incorporates internal validation steps. Relying solely on the solvent residual peak for referencing in aqueous samples is prone to error due to temperature and pH variations. Therefore, the addition of an internal standard is mandatory.

Step-by-Step Methodology

Step 1: Sample Preparation & Internal Calibration

- Accurately weigh 10–15 mg of L-Dap(OEt)-OH·2HCl.
- Dissolve the compound in 0.6 mL of high-purity D

O (99.9% D).

- Validation Step: Add 0.05% w/v of TSP (3-(Trimethylsilyl)propionic-2,2,3,3-d acid sodium salt). TSP serves as an absolute internal reference (= 0.00 ppm), ensuring the chemical shift axis is perfectly calibrated regardless of minor pH fluctuations.
- Transfer the homogeneous solution to a standard 5 mm NMR tube.

Step 2: Data Acquisition

- Insert the sample into a 400 MHz or 600 MHz NMR spectrometer.
- Allow the sample to equilibrate to 298 K (25°C) for 5 minutes to stabilize the HDO peak shift.
- H NMR Parameters: Acquire 16 scans with a relaxation delay () of 2.0 seconds and a 30° flip angle to ensure quantitative integration.
- C NMR Parameters: Acquire 1024 scans with a relaxation delay of 2.0 seconds using WALTZ-16 proton decoupling.

Step 3: Processing and System Validation

- Apply a zero-filling factor of 2 and an exponential window function (Line Broadening = 0.3 Hz for H, 1.0 Hz for C) prior to Fourier Transformation.
- Phase and baseline correct the spectra manually.
- Validation Step: Integrate the H spectrum. The system self-validates if the integral ratios perfectly match the theoretical 3:2:2:1 ratio (Ethyl : Ethyl

:
-
:
-

). Any deviation greater than 5% indicates either incomplete relaxation or the presence of impurities.

Workflow Visualization

The following diagram illustrates the logical progression of the self-validating NMR characterization workflow.



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Fig 1: Standardized, self-validating NMR workflow for L-Dap(OEt)-OH·2HCl characterization.

References

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